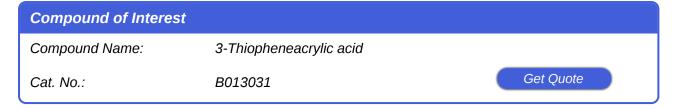


## 3-Thiopheneacrylic acid chemical properties and structure

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An In-depth Technical Guide to **3-Thiopheneacrylic Acid**: Chemical Properties and Structure

For researchers, scientists, and professionals in drug development, a thorough understanding of the chemical properties and structure of organic compounds is paramount. This guide provides a detailed overview of **3-Thiopheneacrylic acid**, a heterocyclic compound with applications in chemical synthesis.

### **Chemical Identity and Structure**

**3-Thiopheneacrylic acid** can exist as two primary isomers, 3-(2-thienyl)acrylic acid and 3-(3-thienyl)acrylic acid, depending on the point of attachment of the acrylic acid moiety to the thiophene ring.

The IUPAC name for the 2-isomer is (2E)-3-(thiophen-2-yl)prop-2-enoic acid, while the 3-isomer is known as (2E)-3-(thiophen-3-yl)prop-2-enoic acid.[1][2] The structural representation of these isomers is crucial for understanding their reactivity and interactions.



Chemical Structures of 3-Thiopheneacrylic Acid Isomers

3-(3-Thienyl)acrylic Acid

3-isomer

3-(2-Thienyl)acrylic Acid

2-isomer

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Caption: Chemical structures of 3-(2-Thienyl)acrylic acid and 3-(3-Thienyl)acrylic acid.

## **Physicochemical Properties**

The physicochemical properties of **3-Thiopheneacrylic acid** are summarized in the table below. These properties are essential for predicting the compound's behavior in various chemical and biological systems.



Property	3-(2-Thienyl)acrylic acid	3-(3-Thienyl)acrylic acid
Molecular Formula	C7H6O2S[1]	C7H6O2S[2][3]
Molecular Weight	154.19 g/mol [1]	154.19 g/mol [3][4]
Melting Point	145-148 °C[5][6][7]	150-154 °C[2]
Boiling Point	298.9 °C at 760 mmHg[6]	298.9 °C at 760 mmHg[2]
Density	~1.295 g/cm <sup>3</sup> [6]	1.346 g/cm <sup>3</sup> [2]
pKa (Predicted)	Not available	4.45 ± 0.10[2]
logP	1.7[1]	1.84590[2]
Appearance	Slightly beige to yellow needle- like crystalline solid[5]	-
CAS Number	1124-65-8[1][8], 15690-25-2[1] [5]	1195-52-4[3][4], 102696-71- 9[2]
SMILES	C1=CC=C(S1)C=CC(=O)O	C1=CSC=C1C=CC(=O)O[2]
InChI	InChI=1S/C7H6O2S/c8-7(9)4- 3-6-2-1-5-10-6/h1-5H, (H,8,9)/b4-3+[1]	InChI=1S/C7H6O2S/c8-7(9)4- 3-6-1-2-10-5-6/h1-5H, (H,8,9)/b4-3+

# **Experimental Protocols**Synthesis

A common method for the synthesis of **3-Thiopheneacrylic acid** is the Knoevenagel condensation.[9] This reaction involves the condensation of a thiophenecarboxaldehyde with malonic acid or its derivatives.

#### General Procedure:

- Dissolve thiophenecarboxaldehyde and malonic acid in a suitable solvent.
- Add a catalyst to the solution.







- Heat the reaction mixture and monitor the progress using Thin Layer Chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Perform a post-reaction workup to isolate the crude product.
- Purify the crude **3-Thiopheneacrylic acid** by recrystallization.[10]



## **Synthesis** Dissolve Reactants (Thiophenecarboxaldehyde, Malonic Acid) Add Catalyst Heat and React (Monitor with TLC) Reaction Complete Workup & Purification Cool Reaction Mixture Isolate Crude Product Recrystallization Pure 3-Thiopheneacrylic Acid

#### General Synthesis and Purification Workflow

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Caption: A generalized workflow for the synthesis and purification of **3-Thiopheneacrylic acid**.



### **Purification by Recrystallization**

Recrystallization is a standard technique for purifying solid organic compounds.[11]

#### General Procedure:

- Dissolve the crude **3-Thiopheneacrylic acid** in a minimal amount of a suitable hot solvent.
- Allow the solution to cool slowly and undisturbed to room temperature.
- Further cool the solution in an ice bath to maximize crystal formation.
- Collect the purified crystals by vacuum filtration.
- Wash the crystals with a small amount of cold solvent.
- Dry the crystals to remove any residual solvent.[11]

## Spectroscopic Analysis Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR spectroscopy is a powerful tool for structural elucidation. For acrylic acid, the vinylic protons typically appear as three quadruplets in the range of 6.0-6.5 ppm.[12] The specific chemical shifts and coupling constants for **3-Thiopheneacrylic acid** will depend on the substitution pattern of the thiophene ring and the solvent used.

### Infrared (IR) Spectroscopy

The IR spectrum of **3-Thiopheneacrylic acid** is expected to show characteristic absorption bands for the functional groups present. Key expected peaks include:

- A broad O-H stretching band for the carboxylic acid, typically in the range of 2500-3300 cm<sup>-1</sup>.
- A strong C=O stretching band for the carbonyl group of the carboxylic acid, around 1700 cm<sup>-1</sup>.
- C=C stretching bands for the acrylic and thiophene moieties.



• C-O stretching and O-H bending bands.

### **Mass Spectrometry (MS)**

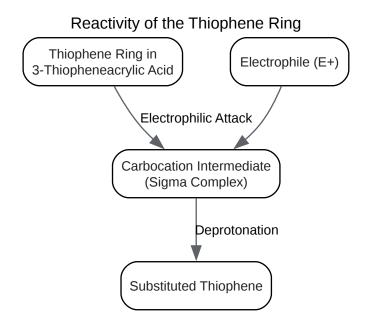
Mass spectrometry provides information about the molecular weight and fragmentation pattern of the compound. For 3-(2-Thienyl)acrylic acid, the exact mass is 154.00885060 Da.[1] The mass spectrum will show a molecular ion peak corresponding to this mass, along with other fragment ions.

### **Reactivity and Applications**

The reactivity of **3-Thiopheneacrylic acid** is influenced by the electron-withdrawing nature of the acrylic acid group and the aromaticity of the thiophene ring. The double bond in the acrylic acid moiety can undergo addition reactions. The thiophene ring can participate in electrophilic aromatic substitution reactions, although the presence of the deactivating acrylic acid group can make these reactions challenging.[9]

**3-Thiopheneacrylic acid** and its derivatives are utilized as synthetic intermediates in various chemical syntheses. For instance, (E)-2-Thiopheneacrylic acid is used in the synthesis of anti-HIV HEPT analogs and in the preparation of benzimidazole and caffeine analogs that act as inhibitors of monoamine oxidase B.[5]





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Caption: A simplified diagram of electrophilic aromatic substitution on the thiophene ring.

### **Safety Information**

3-(2-Thienyl)acrylic acid is classified as an irritant. It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[1] Standard laboratory safety precautions, including the use of personal protective equipment, should be followed when handling this compound.

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